

Essential Safety and Logistical Information for Handling UMI-77

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UMI-77

Cat. No.: B1682699

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational procedures, and disposal of **UMI-77**, a selective Mcl-1 inhibitor.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for the handling and storage of **UMI-77**.

Parameter	Value	Notes
Long-Term Storage Temperature	-20°C or -80°C	Store in a well-ventilated place. [1]
Molecular Weight	468.34 g/mol	Formula: C18H14BrNO5S2. [1]

Hazard Identification and Personal Protective Equipment (PPE)

UMI-77 is not classified as a hazardous substance or mixture according to GHS, but it may be irritating to the mucous membranes and upper respiratory tract.[\[1\]](#) It may also be harmful if inhaled, ingested, or absorbed through the skin, and can cause eye, skin, or respiratory system irritation.[\[1\]](#) Therefore, appropriate personal protective equipment is essential.

Recommended Personal Protective Equipment:

- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile or heavy rubber gloves).[1]
- Eye/Face Protection: Use safety goggles with side shields to protect against splashes.[1]
- Skin and Body Protection: A laboratory coat is required. For procedures with a higher risk of splashing, consider a chemical-resistant apron or coveralls.
- Respiratory Protection: When handling the powder form or if there is a risk of generating aerosols, use a NIOSH-approved respirator or work within a laboratory fume hood.[1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural guidelines will minimize exposure risk and ensure the integrity of the compound.

1. Preparation and Engineering Controls:

- Ensure good ventilation in the work area.[1]
- Whenever possible, handle **UMI-77** in a designated laboratory fume hood.[1]
- Before starting, ensure all necessary PPE is readily available and in good condition.
- Have an emergency eyewash station and safety shower accessible.

2. Handling and Use:

- Avoid breathing dust or aerosols.[1]
- Prevent contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory area where **UMI-77** is handled.[1]
- When weighing the solid compound, do so in a fume hood or a ventilated balance enclosure.
- For creating solutions, add the solvent to the **UMI-77** powder slowly to avoid splashing.

3. First-Aid Measures:

- After Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]

- After Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Get medical attention if irritation persists.[\[1\]](#)
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[1\]](#)
- After Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[1\]](#)

Disposal Plan

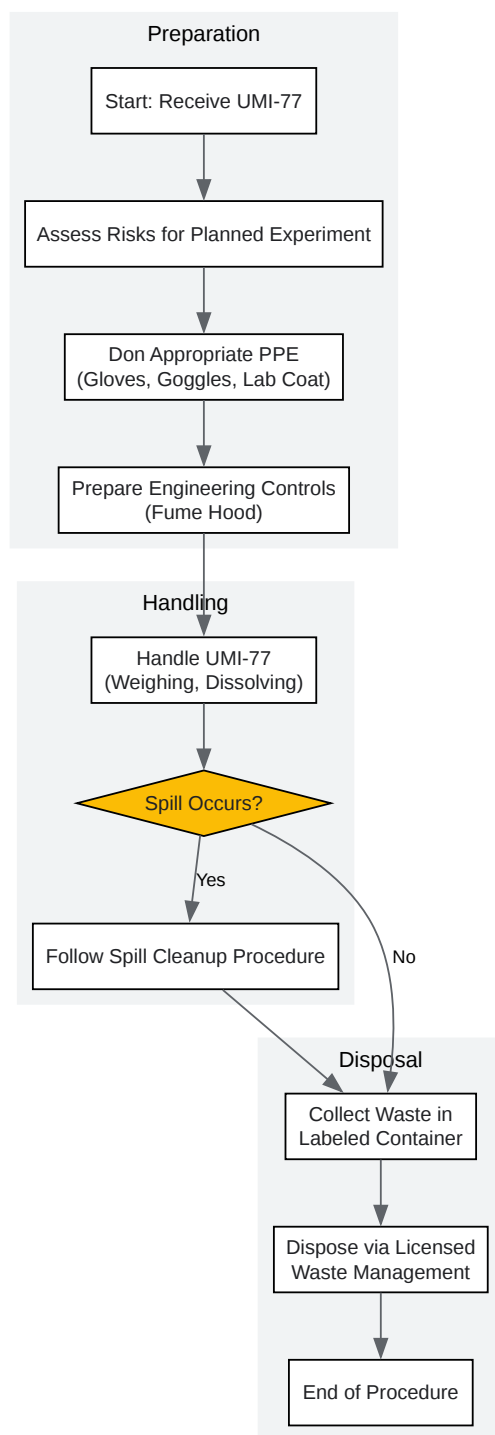
Proper disposal of **UMI-77** and its containers is crucial to prevent environmental contamination.

- Waste Collection: Collect all waste materials, including unused **UMI-77**, contaminated consumables (e.g., pipette tips, gloves), and empty containers in a designated, labeled hazardous waste container.
- Disposal Procedure: Dispose of the waste through a licensed waste management company. Do not allow the substance to enter sewers or public waters.[\[1\]](#) Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

The following diagram illustrates the key decision points and procedural flow for safely handling **UMI-77** in a laboratory setting.

UMI-77 Safe Handling and Disposal Workflow



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Caption: Workflow for the safe handling and disposal of **UMI-77**.

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References

- 1. ubpbio.com [ubpbio.com]
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